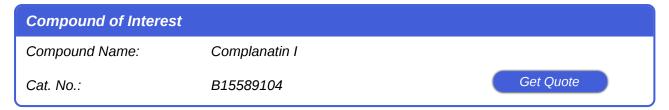


Application Notes and Protocols for Cell-Based Assays Using Complestatin

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For Researchers, Scientists, and Drug Development Professionals

Disclaimer: Initial inquiries for "**Complanatin I**" did not yield specific biological or assay data. The following information is based on the available scientific literature for Complestatin, a structurally related compound. Researchers should exercise caution and validate these protocols for their specific molecule of interest.

Introduction

Complestatin is a bicyclic hexapeptide that has demonstrated significant biological activity, notably as an anti-apoptotic agent and an antibacterial compound. These properties make it a molecule of interest for therapeutic development in areas such as neurodegenerative diseases, ischemic injury, and infectious diseases. This document provides detailed protocols for cell-based assays to investigate the bioactivity of Complestatin and compounds with similar structures.

Data Presentation

The primary quantitative data available for Complestatin is related to its antibacterial activity against Staphylococcus aureus.

Table 1: Antibacterial Activity of Complestatin against Staphylococcus aureus



Parameter	Value (µM)	Target	Reference
IC50	0.3 - 0.6	S. aureus Fabl	[1]
MIC	2 - 4 μg/mL	S. aureus (including MRSA & QRSA)	[1]

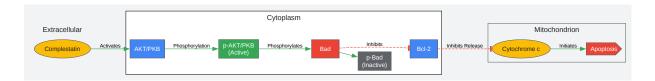
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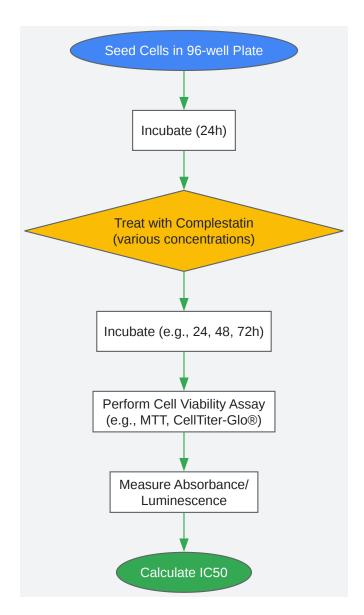
Anti-Apoptotic Activity: Complestatin has been shown to prevent apoptotic cell death by activating the AKT/PKB signaling pathway. This leads to the phosphorylation of Bad, a proapoptotic protein, which in turn inhibits the release of cytochrome c from the mitochondria, a key step in the intrinsic apoptotic cascade.[2]

Antibacterial Activity: Complestatin inhibits the bacterial enoyl-acyl carrier protein (ACP) reductase (Fabl), a crucial enzyme in fatty acid synthesis.[1] This selective inhibition disrupts the bacterial cell membrane formation and leads to cell death.

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